

WAY-658674: A Technical Overview for Neurodegenerative Disease Research

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Compound of Interest

Compound Name: WAY-658674

Cat. No.: B239684

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CAS Number: 42310-54-3

This technical guide provides a summary of the currently available information on **WAY-658674**, a bioactive molecule designated for research in the fields of amyloid diseases and synucleinopathies. While detailed experimental data and peer-reviewed studies on this specific compound are not readily available in the public domain, this document consolidates its known properties and presents hypothetical frameworks for its potential investigation, in line with the interests of researchers, scientists, and drug development professionals.

Core Compound Information

WAY-658674 is a research chemical offered by various suppliers for laboratory investigation into neurodegenerative disorders. Its fundamental properties are summarized below.

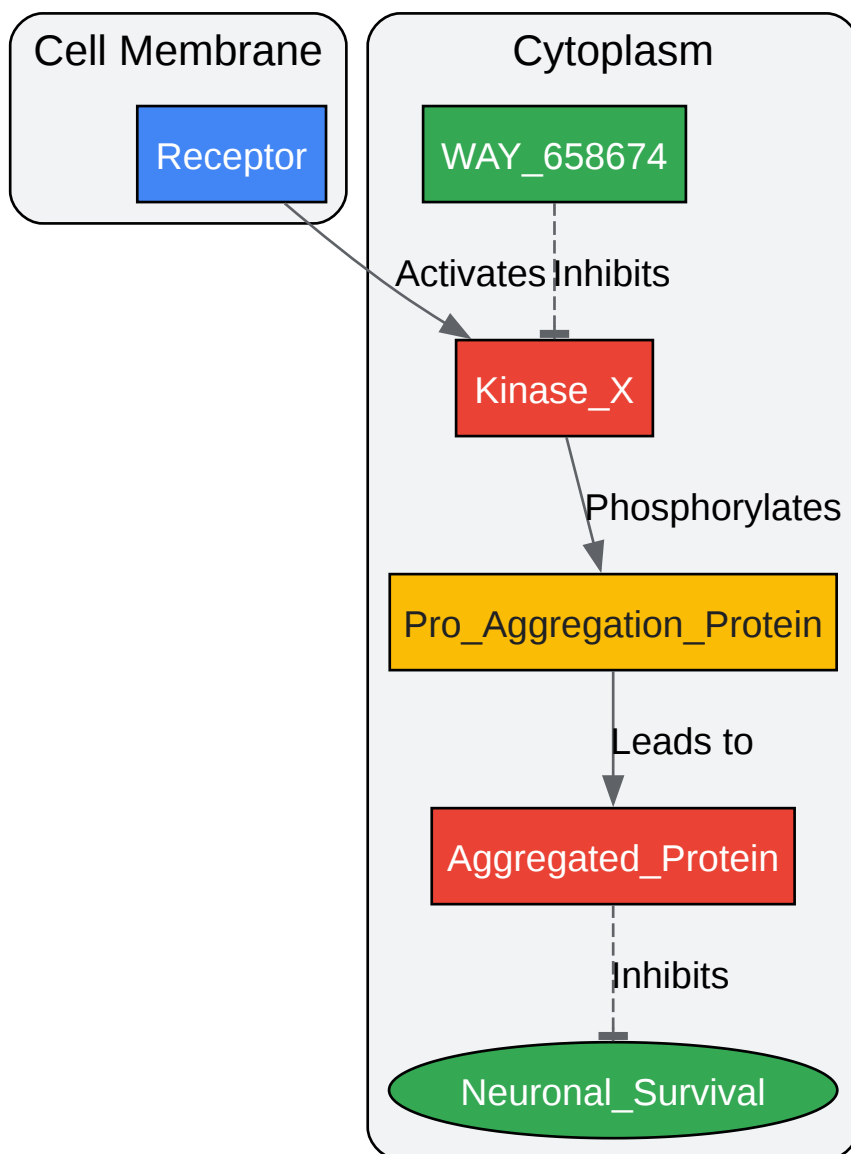
Table 1: Physicochemical Properties of **WAY-658674**

Property	Value	Source
CAS Number	42310-54-3	[1]
Molecular Formula	C ₁₂ H ₁₃ ClN ₂ O ₂ S	[2][3]
Molecular Weight	284.77 g/mol	[2][3]
IUPAC Name	2-(4-chloro-2-methylphenoxy)- N-(4,5-dihydro-1,3-thiazol-2- yl)acetamide	[1]
Appearance	Solid	[2][3]
Solubility	Soluble in DMSO	[3]

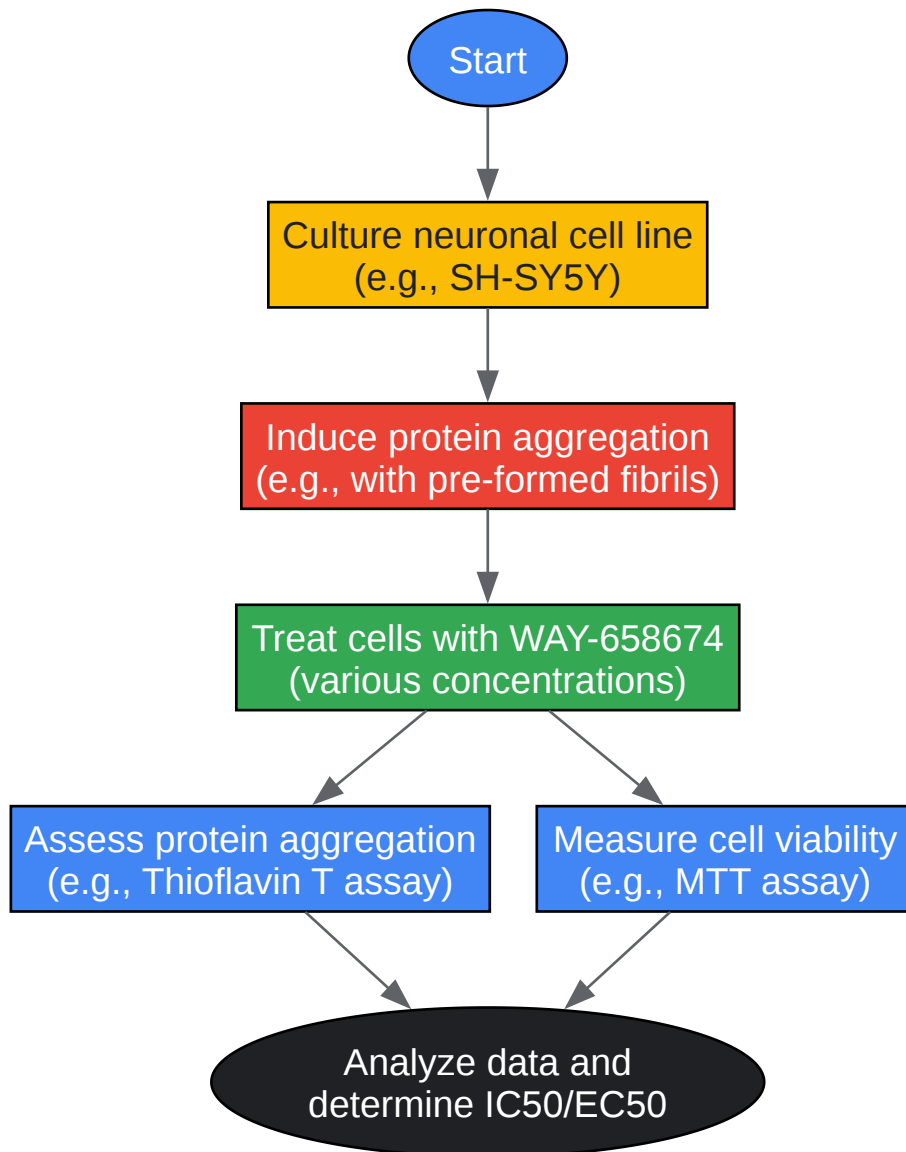
Hypothetical Mechanism of Action and Signaling Pathway

Given that **WAY-658674** is positioned for research in amyloid diseases and synucleinopathies, a plausible, yet hypothetical, mechanism of action could involve the modulation of protein aggregation pathways or the enhancement of cellular clearance mechanisms. For illustrative purposes, a potential signaling pathway is depicted below. This diagram illustrates a hypothetical scenario where **WAY-658674** inhibits a kinase involved in the phosphorylation of a pro-aggregation protein, thereby reducing its aggregation and promoting neuronal survival.

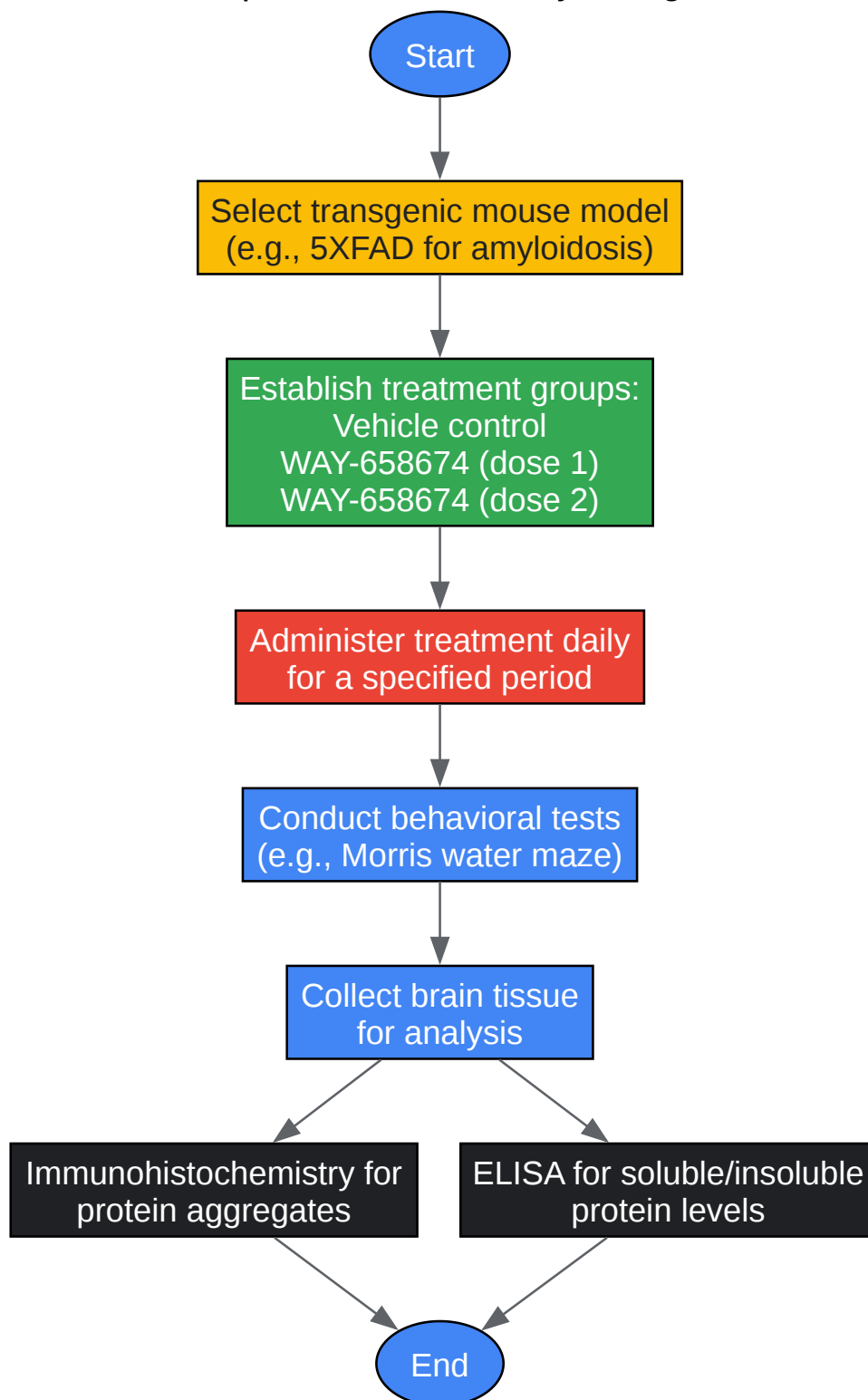
Hypothetical Signaling Pathway of WAY-658674



Proposed In Vitro Experimental Workflow



Proposed In Vivo Study Design

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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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